

Optimal Concentration of 10-DEBC for Cell Culture: Application Notes and Protocols

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Compound of Interest

Compound Name: 10-DEBC

Cat. No.: B038847

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Introduction

10-[4'-(N,N-Diethylamino)butyl]-2-chlorophenoxazine (**10-DEBC**) is a potent and selective cell-permeable inhibitor of the serine/threonine kinase Akt (also known as Protein Kinase B or PKB).^[1] Akt is a critical node in the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in various human cancers and plays a crucial role in promoting cell survival, proliferation, and resistance to apoptosis.^[1] By inhibiting Akt phosphorylation and activation, **10-DEBC** effectively suppresses the downstream signaling cascade, leading to cell growth inhibition and induction of apoptosis in a range of cancer cell lines. These characteristics make **10-DEBC** a valuable tool for cancer research and a potential candidate for therapeutic development.

This document provides detailed application notes and protocols for determining and utilizing the optimal concentration of **10-DEBC** in cell culture experiments.

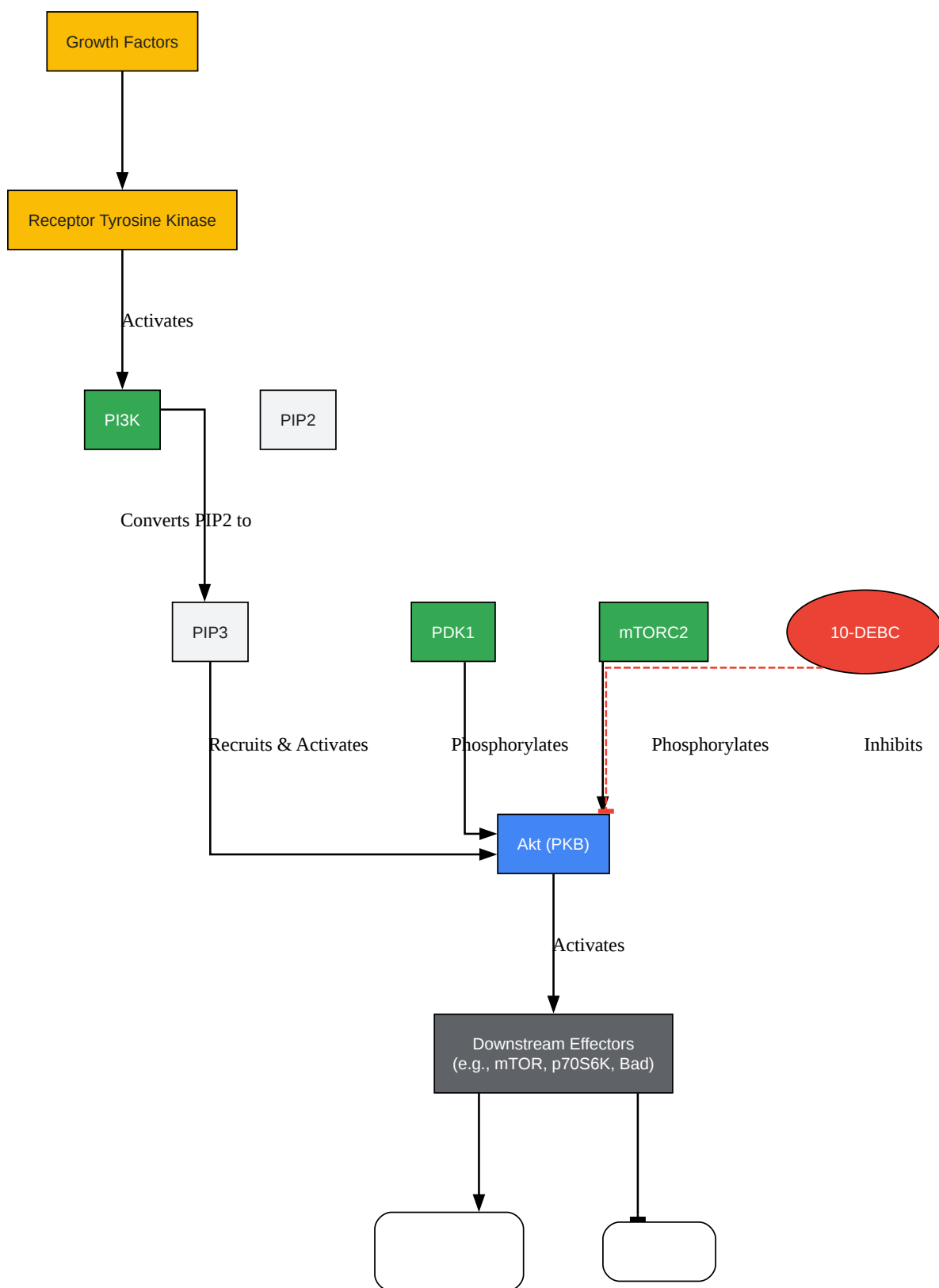
Data Presentation: Efficacy of 10-DEBC in Various Cell Lines

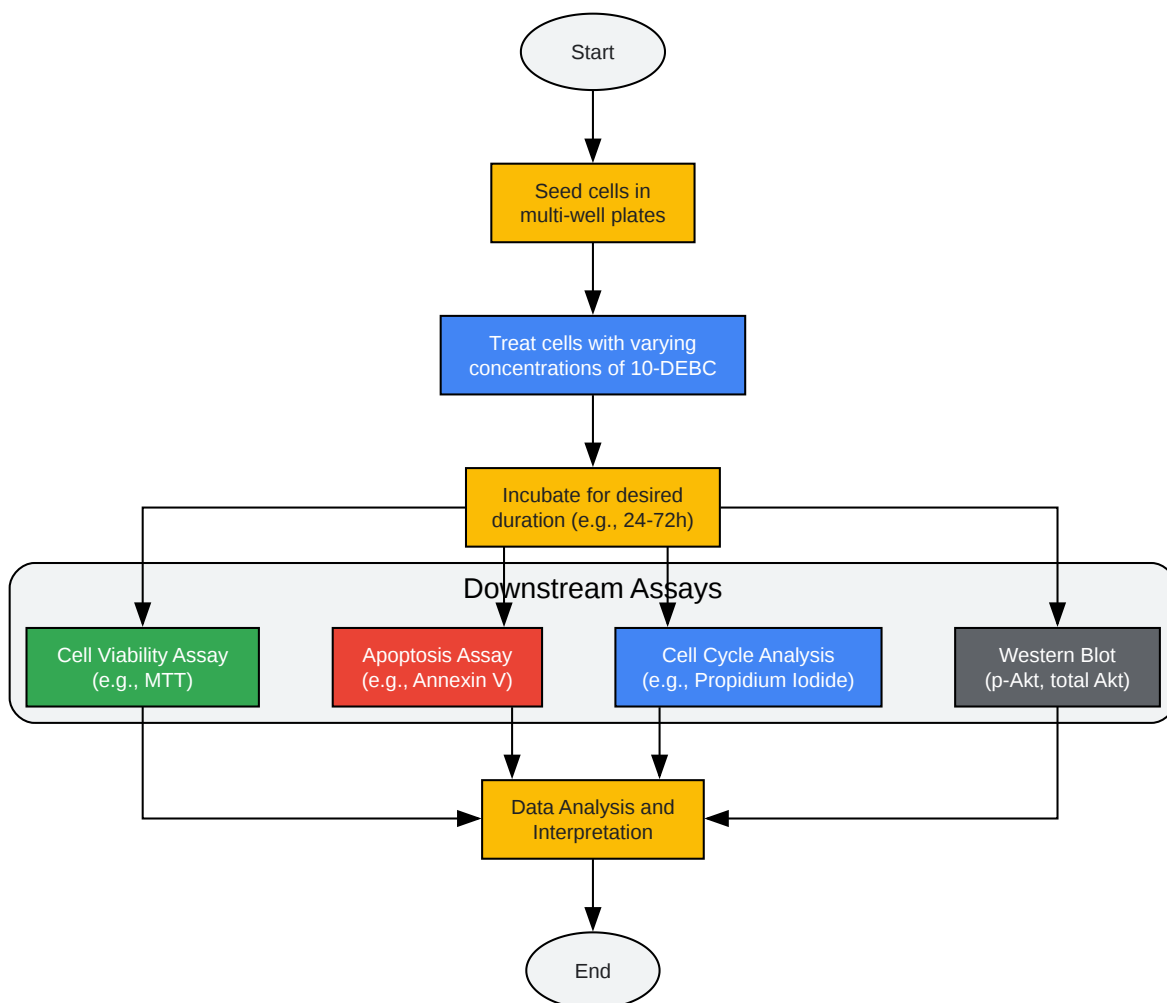
The optimal concentration of **10-DEBC** is cell-line dependent. The following table summarizes the effective concentrations and half-maximal inhibitory concentration (IC₅₀) values of **10-DEBC** in different human cell lines.

Cell Line	Cell Type	Assay	Concentration (μM)	Incubation Time	Effect	Reference
Rhabdomyosarcoma	Cancer	Cell Growth	~ 2-6 (IC50)	Not Specified	Inhibition of cell growth	
U251	Glioblastoma	Cell Viability (MTT, CV)	10	24h	Potential of anti-glioblastoma effect	[2]
MRC5	Normal Lung Fibroblast	Cell Viability (MTT, CV)	5-20	24h	Minimal effect on viability	[2]
Akt Phosphorylation	Not Specified	Western Blot	2.5	Not Specified	Complete inhibition	
Akt Inhibition	Not Specified	Kinase Assay	~48 (IC50)	Not Specified	Inhibition of Akt kinase activity	[1]

Signaling Pathway

10-DEBC selectively targets Akt, a key component of the PI3K/Akt/mTOR signaling pathway. Upon activation by upstream signals, such as growth factors, PI3K phosphorylates PIP2 to PIP3. This recruits Akt to the cell membrane where it is phosphorylated and activated by PDK1 and mTORC2. Activated Akt then phosphorylates a multitude of downstream substrates, promoting cell survival and proliferation while inhibiting apoptosis. **10-DEBC** inhibits the phosphorylation and activation of Akt, thereby blocking these downstream effects.





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